

molecular weight and formula of 1,2-dibromobutane

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Compound of Interest

Compound Name: 1,2-Dibromobutane

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An In-depth Technical Guide to 1,2-Dibromobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-dibromobutane**, a significant halogenated hydrocarbon in various chemical syntheses. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and characterization, and discusses its applications and safety considerations.

Chemical Identity and Properties

1,2-Dibromobutane, also known as α -butylene dibromide, is a colorless to light yellow liquid. [1] Its chemical structure consists of a butane backbone with two bromine atoms substituted on the first and second carbon atoms.

Chemical Formula: $C_4H_8Br_2$ [2][3][4]

Molecular Weight: 215.91 g/mol [3][5][6]

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,2-Dibromobutane**

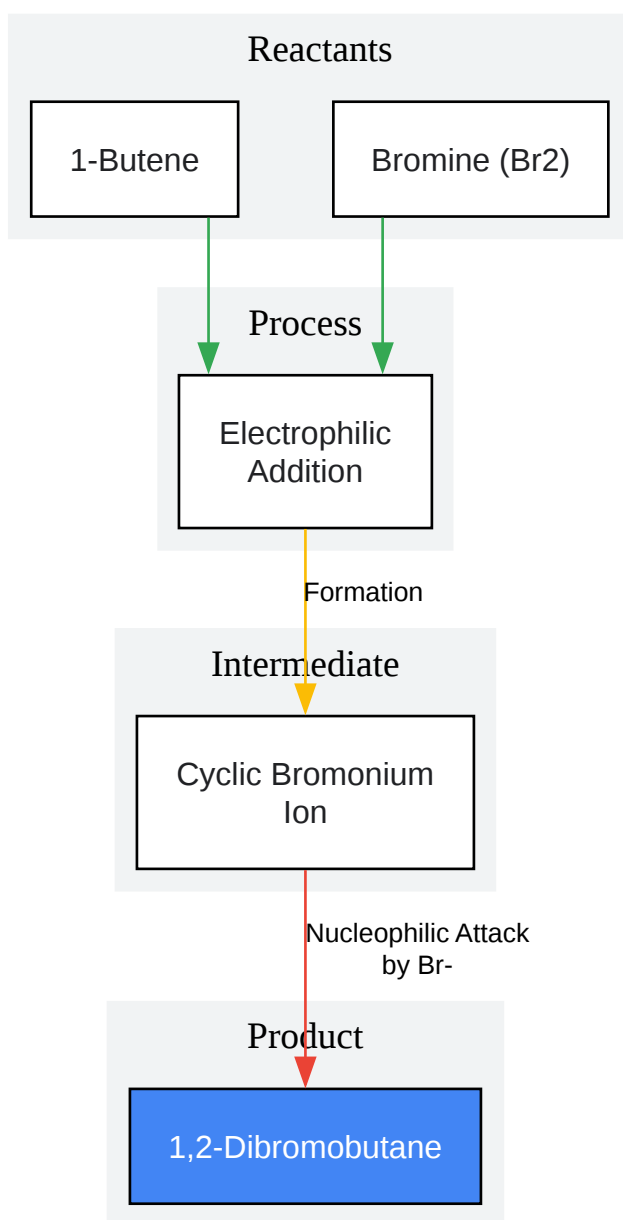
Property	Value	Reference
CAS Number	533-98-2	[2][3][4]
IUPAC Name	1,2-dibromobutane	[7]
Synonyms	1,2-Butylene Bromide, α -Butylene dibromide	[2][3]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	195-196 °C; 59-60 °C at 20 mmHg	[2][6]
Melting Point	-32 °C to -65°C	[2][8]
Density	1.789 - 1.997 g/mL at 25 °C	[2][5][6]
Refractive Index	1.5141 - 1.540 at 20 °C	[2][6]
Solubility	Soluble in ethanol, benzene, and ether; Insoluble in water	[2][6]
Flash Point	113 °C (235.4 °F) - closed cup	[6]

Synthesis and Reaction Pathways

1,2-Dibromobutane is a versatile intermediate in organic synthesis, primarily utilized in nucleophilic substitution and elimination reactions.[9] Its reactivity stems from the two bromine atoms, which act as leaving groups.[9]

A common synthetic route to **1,2-dibromobutane** involves the bromination of 1-butene. This electrophilic addition reaction proceeds via a cyclic bromonium ion intermediate, leading to the anti-addition of two bromine atoms across the double bond.

Below is a logical workflow illustrating the synthesis of **1,2-dibromobutane**.



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